

Application Notes and Protocols for Fluorescence Microscopy Labeling

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Compound of Interest

Compound Name: OD38

Cat. No.: B609713

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A NOTE TO THE READER: The fluorescent dye "**OD38**" as specified in the topic was not identified in our comprehensive search of scientific literature and commercial databases. It is possible that this is a highly specialized or internal product code. To provide a valuable and accurate resource, these application notes and protocols have been created for Alexa Fluor™ 488, a widely used and well-characterized green fluorescent dye. The principles and methods described herein are broadly applicable to other amine-reactive fluorescent dyes and can be adapted as needed.

Introduction to Alexa Fluor™ 488

Alexa Fluor™ 488 is a bright, photostable, and pH-insensitive fluorescent dye commonly used in a variety of fluorescence-based applications, including fluorescence microscopy, flow cytometry, and immunofluorescence. Its spectral characteristics make it compatible with the standard 488 nm argon-ion laser line. This document provides detailed protocols for the conjugation of Alexa Fluor™ 488 to antibodies and subsequent use in cell and tissue staining for fluorescence microscopy.

Quantitative Data

The optical properties of Alexa Fluor™ 488 make it an excellent choice for fluorescence imaging. Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Excitation Maximum	495 nm	[1][2]
Emission Maximum	519 nm	[1][2]
Molar Extinction Coefficient	73,000 cm ⁻¹ M ⁻¹	[2][3][4]
Quantum Yield	0.92	[5][6][7]

Experimental Protocols

Protocol 1: Antibody Labeling with Alexa Fluor™ 488 NHS Ester

This protocol describes the conjugation of an amine-reactive Alexa Fluor™ 488 N-hydroxysuccinimidyl (NHS) ester to a primary antibody.

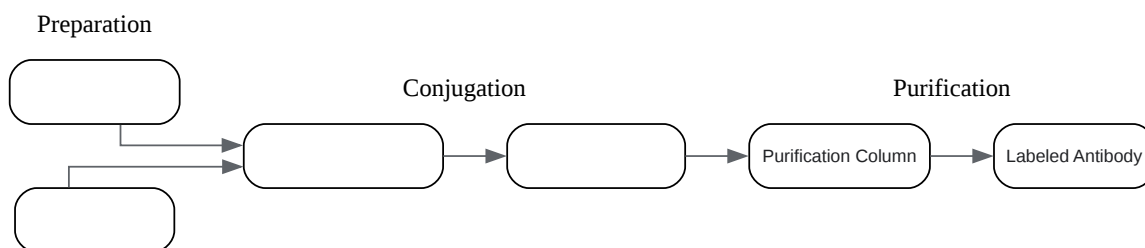
Materials:

- Purified antibody (1-5 mg/mL in amine-free buffer, e.g., PBS)
- Alexa Fluor™ 488 NHS ester
- Anhydrous dimethylsulfoxide (DMSO)
- Reaction buffer: 0.1 M sodium bicarbonate, pH 8.3
- Purification column (e.g., gel filtration or spin desalting column)
- Quenching buffer: 1.5 M hydroxylamine, pH 8.5 (optional)

Procedure:

- Antibody Preparation: If the antibody is in a buffer containing primary amines (e.g., Tris or glycine), it must be dialyzed against PBS.
- Dye Preparation: Dissolve the Alexa Fluor™ 488 NHS ester in DMSO to a concentration of 10 mg/mL immediately before use.

- **Conjugation Reaction:** a. Adjust the antibody concentration to 1-5 mg/mL with the reaction buffer. b. Add the dissolved Alexa Fluor™ 488 NHS ester to the antibody solution. A common starting point is a 10-fold molar excess of dye to antibody. c. Incubate the reaction for 1 hour at room temperature, protected from light.
- **Purification:** Separate the labeled antibody from the unreacted dye using a purification column according to the manufacturer's instructions.
- **Degree of Labeling (DOL) Calculation (Optional):** a. Measure the absorbance of the conjugate at 280 nm and 494 nm. b. Calculate the antibody concentration and the dye concentration using the Beer-Lambert law and the extinction coefficients of the antibody and the dye. c. The DOL is the molar ratio of the dye to the antibody.



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Antibody Labeling Workflow

Protocol 2: Immunofluorescence Staining of Cultured Cells

This protocol details the staining of fixed and permeabilized cultured cells using an Alexa Fluor™ 488-conjugated antibody.

Materials:

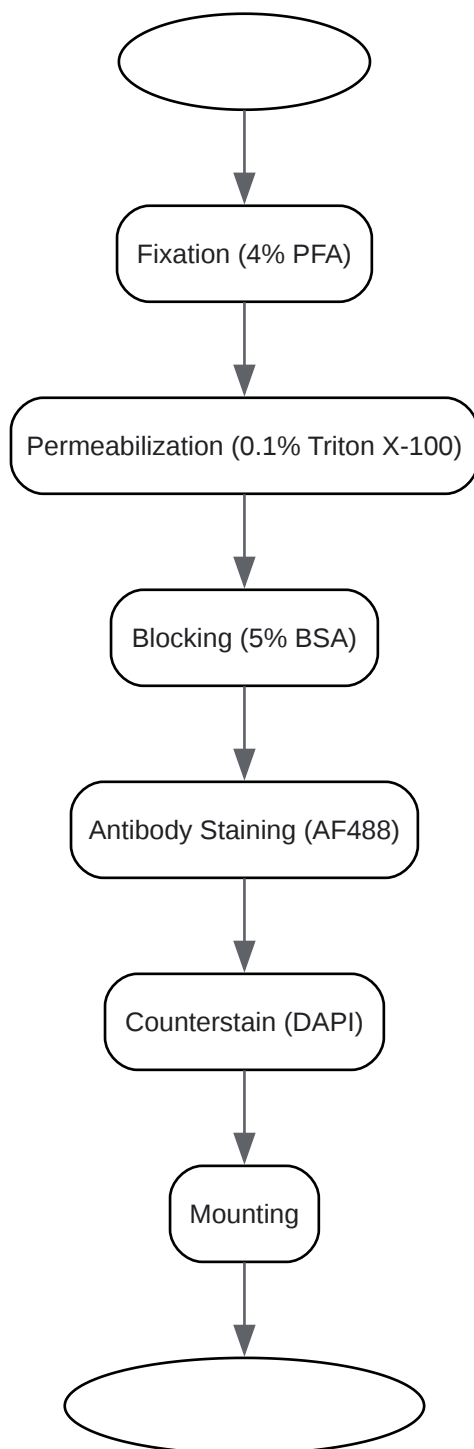
- Cultured cells on coverslips or in a multi-well plate

- Phosphate-buffered saline (PBS)
- Fixation solution: 4% paraformaldehyde (PFA) in PBS
- Permeabilization buffer: 0.1% Triton X-100 in PBS
- Blocking buffer: 5% Bovine Serum Albumin (BSA) in PBS
- Alexa Fluor™ 488-conjugated primary or secondary antibody
- Nuclear counterstain (e.g., DAPI)
- Mounting medium

Procedure:

- Cell Culture: Grow cells to the desired confluency on a suitable substrate.
- Fixation: a. Wash the cells twice with PBS. b. Fix the cells with 4% PFA for 15 minutes at room temperature. c. Wash three times with PBS for 5 minutes each.
- Permeabilization: a. Incubate the cells with permeabilization buffer for 10 minutes at room temperature. b. Wash three times with PBS for 5 minutes each.
- Blocking: a. Incubate the cells with blocking buffer for 1 hour at room temperature to reduce non-specific binding.
- Antibody Staining: a. Dilute the Alexa Fluor™ 488-conjugated antibody in the blocking buffer to the recommended concentration. b. Incubate the cells with the diluted antibody for 1 hour at room temperature, protected from light. c. Wash three times with PBS for 5 minutes each.
- Counterstaining: a. Incubate the cells with a DAPI solution for 5 minutes at room temperature. b. Wash twice with PBS.
- Mounting: a. Mount the coverslips onto microscope slides using a mounting medium. b. Seal the edges of the coverslip with nail polish.

- Imaging: Visualize the stained cells using a fluorescence microscope with the appropriate filter sets for Alexa Fluor™ 488 and DAPI.



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Cell Staining Workflow

Protocol 3: Immunohistochemistry-Fluorescence of Paraffin-Embedded Tissue Sections

This protocol outlines the procedure for staining paraffin-embedded tissue sections with an Alexa Fluor™ 488-conjugated antibody.

Materials:

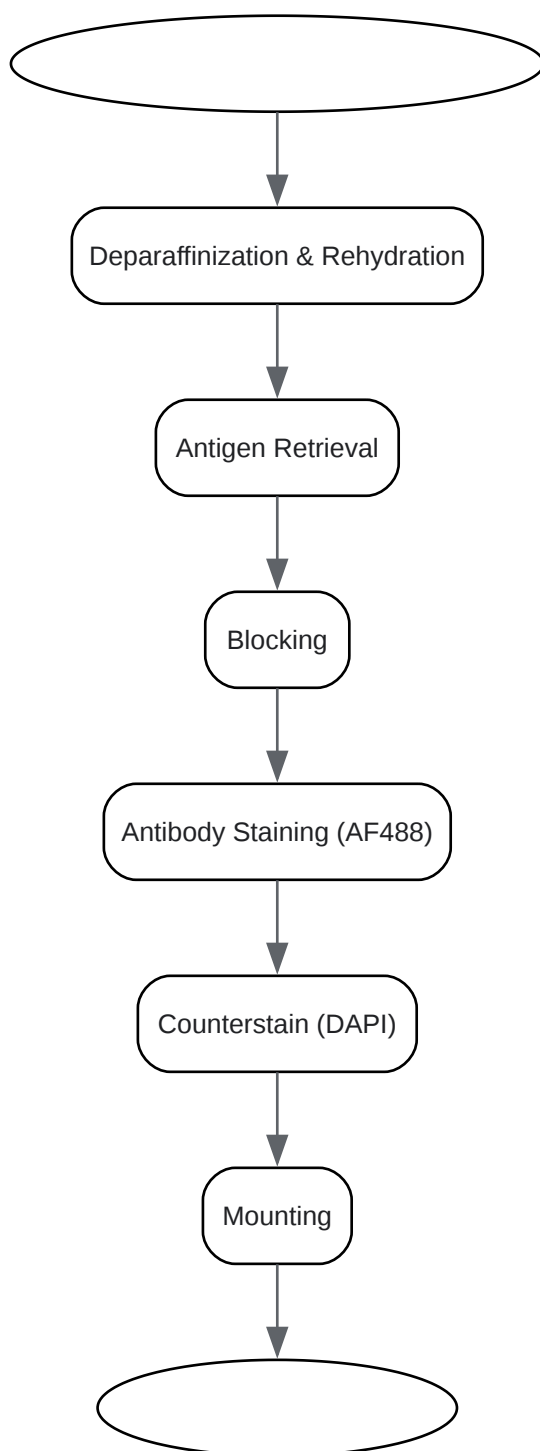
- Paraffin-embedded tissue sections on slides
- Xylene
- Ethanol (100%, 95%, 70%)
- Antigen retrieval buffer (e.g., 10 mM sodium citrate, pH 6.0)
- Blocking buffer: 5% Normal Goat Serum in PBS with 0.1% Tween 20
- Alexa Fluor™ 488-conjugated primary or secondary antibody
- Nuclear counterstain (e.g., DAPI)
- Mounting medium

Procedure:

- Deparaffinization and Rehydration: a. Immerse slides in xylene (2 x 5 minutes). b. Rehydrate through a graded ethanol series: 100% (2 x 5 minutes), 95% (1 x 3 minutes), 70% (1 x 3 minutes). c. Rinse with distilled water.
- Antigen Retrieval: a. Immerse slides in antigen retrieval buffer. b. Heat the slides in a microwave or water bath according to standard protocols (e.g., 95-100°C for 20 minutes). c. Allow the slides to cool to room temperature. d. Rinse with PBS.
- Blocking: a. Incubate the tissue sections with blocking buffer for 1 hour at room temperature.
- Antibody Staining: a. Dilute the Alexa Fluor™ 488-conjugated antibody in the blocking buffer. b. Incubate the sections with the diluted antibody overnight at 4°C in a humidified chamber,

protected from light. c. Wash three times with PBS for 5 minutes each.

- Counterstaining: a. Incubate the sections with a DAPI solution for 5 minutes at room temperature. b. Wash twice with PBS.
- Mounting: a. Apply a coverslip with a mounting medium.
- Imaging: Visualize the stained tissue sections using a fluorescence or confocal microscope.



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